

Essential Safety and Logistics for Handling 1-Octadecanethiol

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Compound of Interest

Compound Name: 1-Octadecanethiol

Cat. No.: B147371

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **1-Octadecanethiol** are paramount. This guide provides immediate, procedural, and step-by-step information to ensure laboratory safety and operational integrity.

Chemical Identifier and Properties

Property	Value
Chemical Name	1-Octadecanethiol
CAS Number	2885-00-9
Molecular Formula	C18H38S
Molecular Weight	286.6 g/mol
Appearance	White powder or oily solid with a characteristic, extremely unpleasant smell (stench).[1][2][3][4][5]
Melting Point	24-35 °C (77-95 °F)[1][3][4][5][6]
Boiling Point	366 °C (690.8 °F) at 760 mmHg[3][4][6]
Flash Point	185 °C (365 °F)[1][5][6]
Density	0.847 - 0.85 g/mL at 25 °C[1][3][4][5]
Solubility	Insoluble in water.[1][4][5]
Vapor Pressure	4.59E-05 mmHg at 25°C[4]

Hazard Identification and Personal Protective Equipment (PPE)

1-Octadecanethiol is a combustible solid that can cause skin and eye irritation.[1][2][3] It may be harmful if ingested, inhaled, or absorbed through the skin.[1][2][3] The most notable characteristic is its strong, unpleasant odor.[1][2][3]

Recommended Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure protection.[7]

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields, or a face shield.[7][8] Conforming to EN 166 (EU) or NIOSH (US) approved standards.[7]	Protects against splashes and aerosols.[8]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[7] Double-gloving is recommended.[8]	Prevents skin contact.[7][8] No single glove material is impervious to all chemicals; replace frequently.[7]
Body Protection	A flame-resistant lab coat should be worn and kept fastened.[7][8]	Prevents skin contact and contamination of personal clothing.[8]
Respiratory Protection	All work must be conducted in a well-ventilated area, preferably under a chemical fume hood.[7][8]	Minimizes inhalation of any potential vapors or aerosols.[8]

Operational and Handling Plan

Adherence to a strict operational protocol is necessary to minimize exposure and ensure stability.[8]

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure a certified chemical fume hood is operational.[7][8]
 - Verify that an eyewash station and safety shower are readily accessible.[8][9]
 - Prepare and label all necessary glassware and equipment within the fume hood.[8]
 - Have designated, labeled waste containers ready for liquid and solid chemical waste.[7][8]

- Handling:
 - Don all required PPE before handling the chemical.[\[7\]](#)[\[8\]](#)
 - Equilibrate the **1-Octadecanethiol** container to room temperature before opening to prevent moisture condensation.[\[8\]](#)
 - To minimize air exposure, consider handling under an inert gas atmosphere (e.g., argon or nitrogen).[\[8\]](#)
 - Avoid the formation of dust and aerosols.[\[3\]](#)[\[4\]](#)
 - Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[3\]](#)[\[4\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area.[\[10\]](#)
 - Keep containers securely sealed when not in use.[\[10\]](#)
 - Store separately from strong oxidants, strong acids, bases, and strong reducing agents.[\[1\]](#)
[\[3\]](#)[\[4\]](#)[\[5\]](#)

Disposal Plan

Proper disposal of **1-Octadecanethiol** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.[\[8\]](#)

Waste Segregation and Disposal:

Waste Type	Disposal Procedure
Liquid Thiol Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. The label must explicitly state that the container holds thiol-containing waste.[7][8]
Solid Thiol Waste	Contaminated items such as gloves, pipette tips, and paper towels should be placed in a sealed plastic bag, which is then placed in a designated solid hazardous waste container.[7][8]
Decontamination	A used bleach solution for decontamination should be collected in a separate, labeled hazardous waste container for disposal.[7]

All waste must be disposed of as hazardous waste in accordance with institutional, local, state, and federal regulations.[9]

Emergency Procedures

Spill Response:

- Small Spill (in a fume hood):
 - Alert personnel in the immediate area.[9]
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand, earth).[2][9]
 - Collect the absorbent material using clean, non-sparking tools and place it in a sealed container for hazardous waste disposal.[2][9]
 - Clean the spill area with soap and water.[9]
- Large Spill:
 - Evacuate the area and eliminate all ignition sources.[1][2]

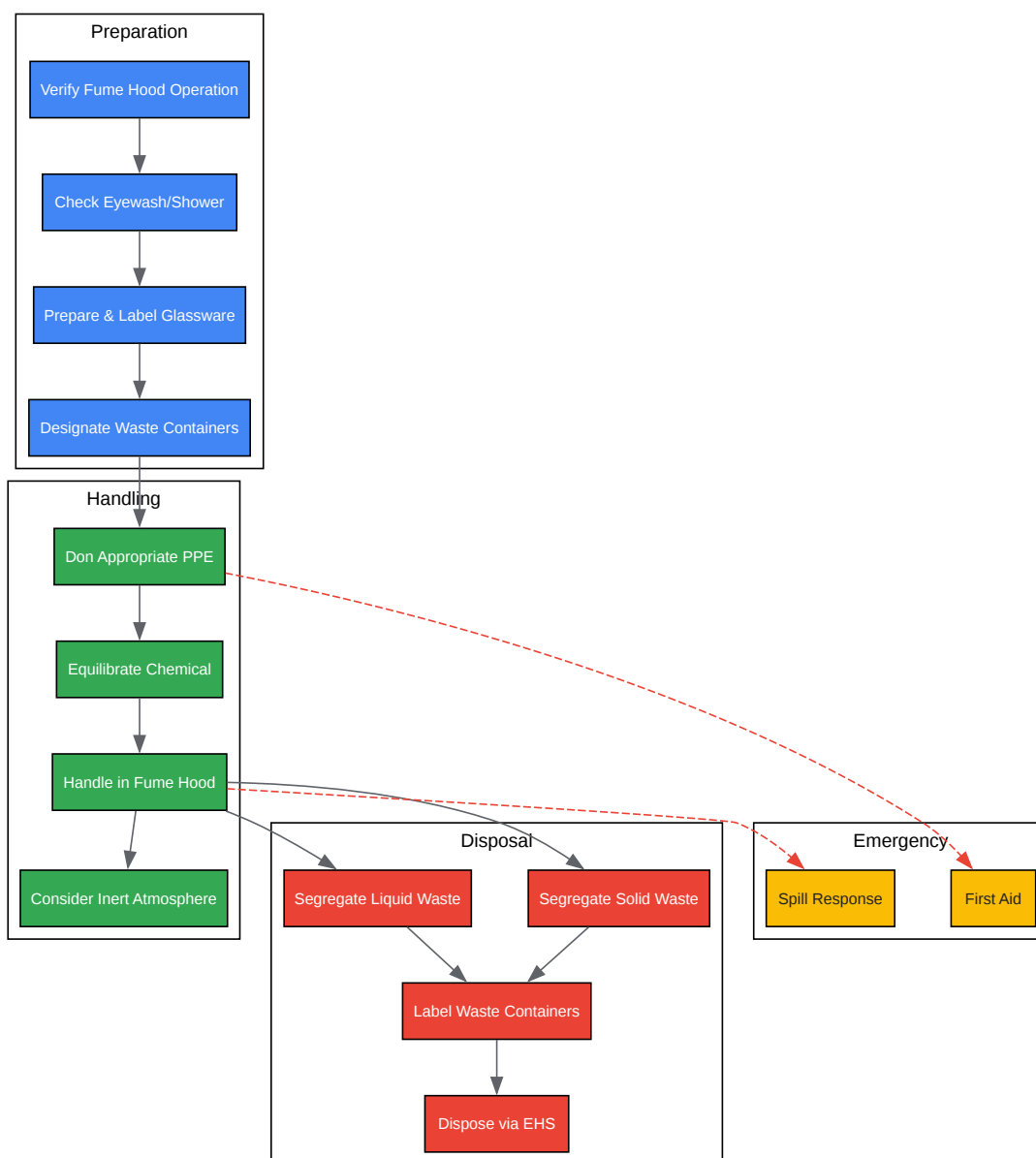
- Prevent the spill from entering waterways, sewers, or confined areas.[1][2]
- Dike the spill for later disposal.[2]

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once.[2] If not breathing, give artificial respiration. Get medical attention if symptoms occur.[6]
Skin Contact	Immediately wash the contaminated skin with soap and water.[2] Remove contaminated clothing and wash before reuse. If skin irritation persists, call a physician.[6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[6] Remove contact lenses, if present and easy to do.[6] Get medical attention.[6]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[6] Get medical attention if symptoms occur.[6]

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 1-Octadecanethiol



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Caption: Logical workflow for the safe handling and disposal of **1-Octadecanethiol**.

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